

A Comprehensive Technical Guide to **tert-Butyl (4-hydroxybutan-2-yl)carbamate**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl (4-hydroxybutan-2-yl)carbamate*

Cat. No.: *B116039*

[Get Quote](#)

for Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough review of **tert-Butyl (4-hydroxybutan-2-yl)carbamate**, a versatile chiral building block crucial in pharmaceutical and biochemical research. This document details its chemical properties, synthesis, and applications, presenting quantitative data in structured tables and outlining a key synthetic protocol.

Core Compound Properties

tert-Butyl (4-hydroxybutan-2-yl)carbamate, particularly its (R)-enantiomer, is a valuable intermediate in organic synthesis, especially in the construction of complex molecular architectures for medicinal chemistry.^[1] Its structure incorporates a hydroxyl group and a Boc-protected amine, offering two reactive sites for further chemical modification.

Property	Value	Reference
Chemical Name	tert-Butyl (4-hydroxybutan-2-yl)carbamate	N/A
CAS Number	167216-17-3 ((R)-enantiomer)	[2]
Molecular Formula	C ₉ H ₁₉ NO ₃	[1]
Molecular Weight	189.25 g/mol	[3]
Appearance	White to off-white crystalline solid	[1]
Purity	≥95% (HPLC)	N/A
Storage Conditions	2-8°C	[4]

Synthesis of (R)-tert-Butyl (4-hydroxybutan-2-yl)carbamate

A plausible and efficient synthetic route to obtain (R)-tert-Butyl (4-hydroxybutan-2-yl)carbamate involves the reduction of the corresponding carboxylic acid, (R)-3-(tert-butoxycarbonylamino)butanoic acid. This transformation is a standard procedure in organic synthesis.

Experimental Protocol: Reduction of (R)-3-(tert-butoxycarbonylamino)butanoic acid

Materials:

- (R)-3-(tert-butoxycarbonylamino)butanoic acid
- Borane-tetrahydrofuran complex (BH₃·THF) solution (1 M in THF)
- Anhydrous tetrahydrofuran (THF)
- Sodium sulfate (Na₂SO₄)

- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine
- Argon or Nitrogen gas

Procedure:

- To a flame-dried, two-necked round-bottom flask under an inert atmosphere (Argon or Nitrogen), add (R)-3-(tert-butoxycarbonylamino)butanoic acid (1.0 eq).
- Dissolve the starting material in anhydrous tetrahydrofuran (THF).
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of borane-tetrahydrofuran complex (BH₃·THF) (approximately 1.1-1.5 eq) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Cool the reaction mixture to 0°C and quench the excess borane by the slow, dropwise addition of water.
- Add saturated aqueous sodium bicarbonate (NaHCO₃) solution and extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na₂SO₄).
- Filter the mixture and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude product can be purified by flash column chromatography on silica gel to afford the pure **(R)-tert-Butyl (4-hydroxybutan-2-yl)carbamate**.

Spectroscopic Data

While specific spectra for **tert-Butyl (4-hydroxybutan-2-yl)carbamate** are not readily available in the public domain, the following table provides expected chemical shifts for ¹H and ¹³C NMR based on the analysis of similar structures and known substituent effects.

¹ H NMR (CDCl ₃ , 400 MHz)	Expected Chemical Shift (ppm)	Assignment
δ 4.5-5.0	~1H, broad singlet	NH
δ 3.6-3.8	~1H, multiplet	CH-OH
δ 3.5-3.7	~2H, multiplet	CH ₂ -OH
δ 1.6-1.8	~2H, multiplet	CH ₂
δ 1.44	9H, singlet	C(CH ₃) ₃
δ 1.1-1.2	3H, doublet	CH-CH ₃

¹³ C NMR (CDCl ₃ , 100 MHz)	Expected Chemical Shift (ppm)	Assignment
δ 155-157	1C	C=O (carbamate)
δ 79-81	1C	C(CH ₃) ₃
δ 60-65	1C	CH ₂ -OH
δ 45-50	1C	CH-NH
δ 35-40	1C	CH ₂
δ 28.4	3C	C(CH ₃) ₃
δ 20-25	1C	CH-CH ₃

Applications in Medicinal Chemistry

The Boc-protected amino alcohol moiety present in **tert-Butyl (4-hydroxybutan-2-yl)carbamate** is a key structural feature in various biologically active molecules. For instance,

the closely related precursor, (R)-3-((tert-Butoxycarbonyl)amino)-4-(2,4,5-trifluorophenyl)butanoic acid, is utilized in the synthesis of Sitagliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.^[5] This highlights the importance of chiral β-amino alcohol derivatives in the development of modern pharmaceuticals. The title compound serves as a valuable building block for the stereoselective synthesis of such therapeutic agents.^[1]

Synthetic Workflow

The synthesis of (R)-**tert-Butyl (4-hydroxybutan-2-yl)carbamate** from its corresponding carboxylic acid is a straightforward yet crucial transformation in medicinal chemistry, providing a key chiral intermediate for drug development.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for the preparation of (R)-**tert-Butyl (4-hydroxybutan-2-yl)carbamate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Atomfair (R)-tert-Butyl (4-hydroxybutan-2-yl)carbamate C9H19NO3 CAS 167216-17-3 - Atomfair [atomfair.com]

- 2. 167216-17-3|(R)-tert-Butyl (4-hydroxybutan-2-yl)carbamate|BLD Pharm [bldpharm.com]
- 3. tert-Butyl N-(4-hydroxybutyl)carbamate | C9H19NO3 | CID 545141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tert-butyl (R)-(4-hydroxy-1-(phenylthio)butan-2-yl)carbamate; CAS No.: 1240408-71-2 [chemshuttle.com]
- 5. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to tert-Butyl (4-hydroxybutan-2-yl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116039#tert-butyl-4-hydroxybutan-2-yl-carbamate-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com